Application Notes and Protocols for Cyclopentanol in Fragrance and Perfume Formulation

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Compound of Interest		
Compound Name:	Cyclononanol	
Cat. No.:	B11936173	Get Quote

A a substitute for the non-existing search term "**Cyclononanol**", the following information has been compiled for "Cyclopentanol", a related and commonly used substance in the fragrance industry.

Introduction

Cyclopentanol is a versatile cyclic alcohol that serves as a valuable ingredient in the formulation of fragrances and perfumes.[1][2] It possesses a distinct olfactory profile and favorable chemical properties that allow it to be used as a solvent, an intermediate, and a fragrance component itself.[1] This document provides detailed application notes and experimental protocols for researchers, scientists, and fragrance development professionals on the effective utilization of cyclopentanol and its derivatives in perfumery.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of cyclopentanol is essential for its successful incorporation into fragrance formulations.

Property	Value	Source
CAS Number	96-41-3	[3]
Molecular Formula	C5H10O	[2][3]
Molecular Weight	86.13 g/mol	[2][3]
Appearance	Colorless, viscous liquid	[2]
Odor Profile	Fermented, solvent, alcoholic, ethereal, minty, camphoreous, musty. Some sources also describe it as having a pleasant odor, similar to amyl alcohol or peppermint.[2][3]	
Boiling Point	140.4 °C @ 760 mmHg	[2]
Melting Point	-19 °C	[2]
Flash Point	51 °C (124 °F) (Closed Cup)	[3]
Solubility	Soluble in alcohol, ether, and acetone; slightly soluble in water.[1][3]	
Vapor Pressure	2.49 mmHg @ 25 °C	[4]
Specific Gravity	0.94500 to 0.95100 @ 25.00 °C	[4]
Refractive Index	1.44900 to 1.45500 @ 20.00 °C	[4]

Olfactory Profile and Application in Fragrance Formulation

Cyclopentanol itself contributes a complex odor profile with fermented, solvent-like, and minty notes.[3] However, its true value often lies in its use as a building block for novel fragrance

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materials.[5] Derivatives of cyclopentanol have been synthesized to create unique and desirable scents for use in a wide array of products.[5][6]

Use as a Fragrance Component

Patents describe the use of various cyclopentanol derivatives to improve, enhance, or modify fragrance formulations.[5][6] These compounds can be incorporated into perfumes, colognes, personal care products, fabric care products, and air fresheners.[5][7]

The amount of cyclopentanol derivatives in a fragrance formulation can vary significantly, ranging from 0.005 to 70 weight percent, with preferred ranges being 0.05 to 50 weight percent, 0.5 to 25 weight percent, and 1 to 10 weight percent, depending on the desired effect. [5]

Olfactory Characteristics of Cyclopentanol Derivatives

A study on specific cyclopentanol derivatives revealed the following odor profiles:

Chemical Name	Odor Profile	Strength (0-10)	Complexity (0-10)
1-Ethyl-2-isobutyl-cyclopentanol	Green note with woody background and camphoraceous and earthy undertones	6	7
1-Ethyl-2-pentyl-cyclopentanol	Lactonic, sweet and creamy notes with coconut-like fruitiness and soft floral and green background	8	7

Source: Adapted from Patent EP2902468B1[5]

Experimental Protocols

The following protocols provide a framework for evaluating the performance of cyclopentanol and its derivatives in fragrance formulations.

Protocol for Olfactory Evaluation of a New Cyclopentanol Derivative

Objective: To characterize the odor profile, intensity, and longevity of a new cyclopentanol derivative.

Materials:

- New cyclopentanol derivative

- Ethanol (perfumer's grade)

- Odor-free smelling strips

- Glass beakers and stirring rods

- Pipettes

- Panel of trained sensory analysts

Procedure:

- Preparation of Solutions: Prepare dilutions of the cyclopentanol derivative in ethanol at concentrations of 1%, 5%, and 10% (w/w).

- Initial Odor Assessment:

  - Dip a smelling strip into the 10% solution for 2 seconds.

  - Allow the ethanol to evaporate for 10-15 seconds.

  - Present the strip to the sensory panel and ask them to describe the odor profile, noting the top, middle, and base notes.

  - Rate the odor intensity on a scale of 0 (odorless) to 10 (extremely strong).

- Evaporation Study (Longevity):

- Dip labeled smelling strips into each concentration.

- Evaluate the odor profile and intensity at regular intervals (e.g., 15 min, 1 hr, 4 hrs, 8 hrs, 24 hrs).

- Record the changes in scent character and the time at which the odor is no longer detectable.

- Data Analysis: Compile the descriptions and ratings from the sensory panel. Create an odor profile chart and a graph of intensity versus time for each concentration.

Protocol for Stability Testing in a Fragrance Composition

Objective: To assess the chemical and olfactory stability of a fragrance composition containing a cyclopentanol derivative over time.

Materials:

- Fragrance composition containing the cyclopentanol derivative

- Alcoholic lotion base (e.g., 80% ethanol)

- Glass bottles with airtight caps

- Controlled environment chambers (e.g., set at 4°C, 25°C, and 40°C)

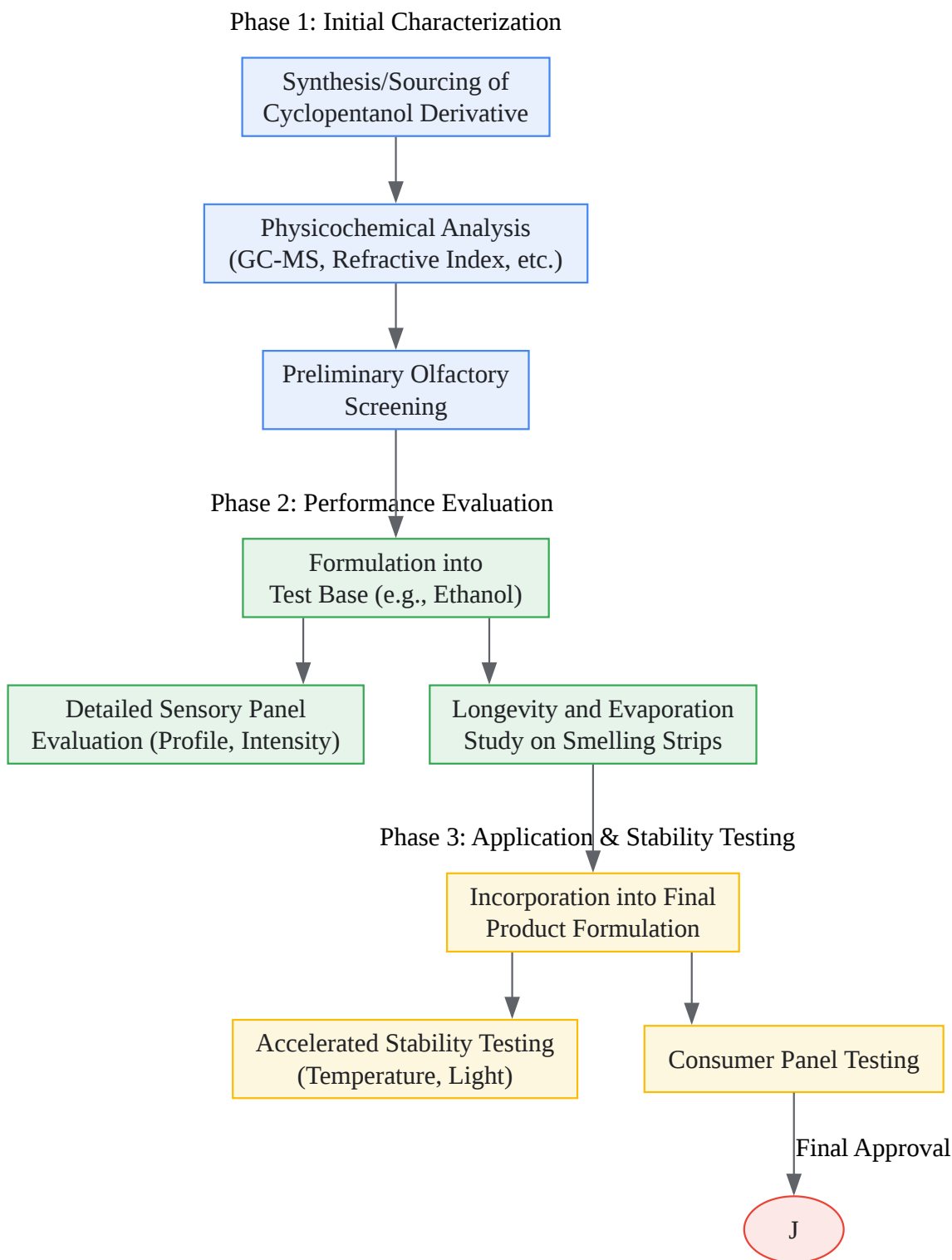- Gas Chromatography-Mass Spectrometry (GC-MS) equipment

- Sensory panel

Procedure:

- Sample Preparation: Prepare the final fragrance product by mixing the fragrance composition with the alcoholic lotion base at the desired concentration.

- Storage Conditions:

- Fill several glass bottles with the prepared product.

- Store the bottles in the controlled environment chambers, protected from light.

- Initial Analysis (Time 0):

  - Perform GC-MS analysis on a sample to identify the initial chemical profile.

  - Conduct a sensory evaluation with the panel to establish the baseline olfactory profile.

- Periodic Analysis:

  - At specified time points (e.g., 1 week, 1 month, 3 months, 6 months), retrieve samples from each storage condition.

  - Repeat the GC-MS analysis to detect any changes in the chemical composition (e.g., degradation of the cyclopentanol derivative, formation of new compounds).

  - Conduct a sensory evaluation to assess any changes in the odor profile, intensity, or color of the product.

- Data Comparison: Compare the GC-MS and sensory data from each time point to the initial analysis to determine the stability of the fragrance composition under different storage conditions.[8]

Visualization of Workflows and Relationships
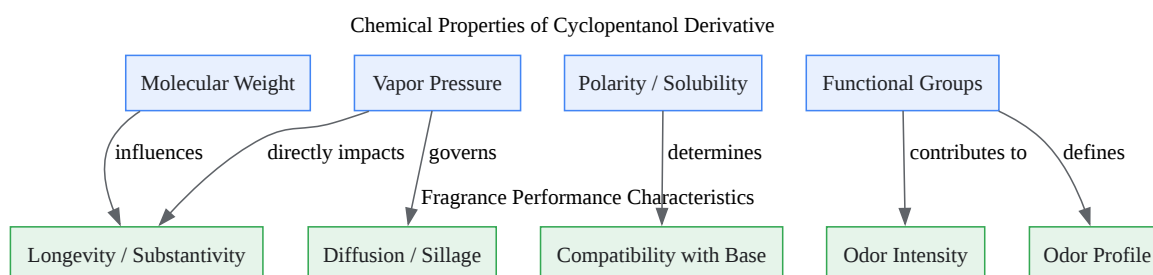## Experimental Workflow for Fragrance Ingredient Evaluation

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Phase 1: Initial Characterization

Synthesis/Sourcing of
Cyclopentanol Derivative

Physicochemical Analysis
(GC-MS, Refractive Index, etc.)

Preliminary Olfactory
Screening

Phase 2: Performance Evaluation

Formulation into
Test Base (e.g., Ethanol)

Detailed Sensory Panel
Evaluation (Profile, Intensity)

Longevity and Evaporation
Study on Smelling Strips

Phase 3: Application & Stability Testing

Incorporation into Final
Product Formulation

Accelerated Stability Testing
(Temperature, Light)

Consumer Panel Testing

Final Approval

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Caption: Workflow for evaluating a new fragrance ingredient.

Relationship between Chemical Properties and Fragrance Performance

Chemical Properties of Cyclopentanol Derivative

| Molecular Weight | Vapor Pressure | Polarity / Solubility | Functional Groups |

influences   directly impacts   governs   determines   contributes to   defines

Fragrance Performance Characteristics

| Longevity / Substantivity | Diffusion / Sillage | Compatibility with Base | Odor Intensity | Odor Profile |

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Caption: Chemical properties influencing fragrance performance.

Safety and Regulatory Considerations

Cyclopentanol is listed as flammable and an irritant.[4] It is crucial to handle it in a well-ventilated area and use appropriate personal protective equipment. While cyclopentanol itself is used in the synthesis of flavors and fragrances, specific regulations may apply to its derivatives.[1] It is the responsibility of the formulator to ensure that any new fragrance ingredient complies with the regulations of the target market, such as those set by the FDA in the United States and the European Commission.[9][10][11] A thorough safety assessment, including a review of toxicological data and potential for skin sensitization, should be conducted for any new cyclopentanol-based fragrance material.[12]

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